

7alpha-O-Ethylmorroniside: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7alpha-O-Ethylmorroniside

Cat. No.: B15138913

[Get Quote](#)

An In-depth Examination of the Chemical Structure, Properties, and Biological Significance of a Promising Iridoid Glycoside

Abstract

7alpha-O-Ethylmorroniside, an iridoid glycoside primarily isolated from the fruit of *Cornus officinalis* (Shan Zhu Yu), is a compound of increasing interest within the scientific and drug development communities. Traditionally used in Chinese medicine for the treatment of kidney-related ailments, recent research has begun to elucidate the pharmacological potential of this natural product. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **7alpha-O-Ethylmorroniside**, intended to serve as a foundational resource for researchers and professionals in drug discovery and development.

Chemical Structure and Properties

7alpha-O-Ethylmorroniside is characterized by a core iridoid structure, a class of monoterpenoids widely distributed in the plant kingdom, attached to a glucose moiety. Its chemical identity has been established through various spectroscopic and analytical techniques.

Table 1: Chemical and Physicochemical Properties of **7alpha-O-Ethylmorroniside**

Property	Value	Source
Molecular Formula	C ₁₉ H ₃₀ O ₁₁	[1]
Molecular Weight	434.43 g/mol	[1]
IUPAC Name	methyl (1S,4aR,5S,7S,7aS)-5-ethoxy-7-hydroxy-7-methyl-1-(((2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)tetrahydro-2H-pyran-2-yl)oxy)-1,4a,5,6,7,7a-hexahydrocyclopenta[c]pyran-4-carboxylate	
Canonical SMILES	CCO[C@H]1C[C@H]2--INVALID-LINK--C">C@@H--INVALID-LINK--O[C@H]3--INVALID-LINK--CO)O)O">C@@HO	[1]
Physical Description	Data not available	
Melting Point	Data not available	
Solubility	Data not available	

Note: Experimental data for physical description, melting point, and solubility are not readily available in the reviewed literature.

Spectroscopic Data

The structural elucidation of **7 α -O-Ethylmorroneiside** relies on a combination of spectroscopic methods. While a comprehensive public database of its spectra is not available, the following represents the types of data crucial for its characterization.

Table 2: Key Spectroscopic Data for Structural Confirmation

Technique	Description
^1H NMR	Proton Nuclear Magnetic Resonance provides information on the chemical environment and connectivity of hydrogen atoms within the molecule.
^{13}C NMR	Carbon-13 Nuclear Magnetic Resonance identifies the different carbon environments, crucial for mapping the carbon skeleton.
Mass Spectrometry (MS)	Determines the molecular weight and provides fragmentation patterns that aid in structural confirmation.
Infrared (IR) Spectroscopy	Identifies the presence of key functional groups, such as hydroxyl (-OH), carbonyl (C=O), and ether (C-O-C) groups.

Note: Specific, experimentally-derived spectral data with peak assignments for **7alpha-O-Ethylmorroneiside** are not available in the public domain resources reviewed.

Biological Activity and Potential Therapeutic Applications

7alpha-O-Ethylmorroneiside is an iridoid glucoside that has been identified in the fruit of *Cornus officinalis*, a plant with a long history of use in traditional Chinese medicine for kidney-related conditions, including diabetic nephropathy.^[1] While research specifically on **7alpha-O-Ethylmorroneiside** is still emerging, the biological activities of the structurally related and more extensively studied compound, morroneiside, provide valuable insights into its potential pharmacological effects.

Morroneiside has demonstrated a wide range of biological activities, including neuroprotective, hepatoprotective, anti-inflammatory, and anti-diabetic effects. It is believed that **7alpha-O-Ethylmorroneiside** may share some of these properties. The primary area of investigation for **7alpha-O-Ethylmorroneiside** is its potential role in the management of kidney diseases.^[1]

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and biological evaluation of **7alpha-O-Ethylmorroneiside** are not extensively documented in readily accessible literature. However, general methodologies for the analysis of similar natural products can be adapted.

High-Performance Liquid Chromatography (HPLC) for Analysis and Purification

A stability-indicating HPLC method is a crucial tool for the quantification and purity assessment of **7alpha-O-Ethylmorroneiside**. A general approach would involve:

- **Column:** A C18 reversed-phase column is typically suitable for the separation of iridoid glycosides.
- **Mobile Phase:** A gradient elution using a mixture of water (often with a modifier like formic acid or acetic acid to improve peak shape) and an organic solvent such as acetonitrile or methanol.
- **Detection:** UV detection at a wavelength determined by the compound's UV absorbance maximum.
- **Method Validation:** The method should be validated for linearity, accuracy, precision, specificity, and robustness according to established guidelines.

Biological Assays

To investigate the biological activity of **7alpha-O-Ethylmorroneiside**, a variety of in vitro and in vivo assays can be employed. For its potential role in diabetic nephropathy, relevant assays could include:

- **Cell Culture Models:** Using human or rodent renal cell lines (e.g., mesangial cells, podocytes) to assess the effects of the compound on high-glucose-induced hypertrophy, fibrosis, and inflammation.
- **Enzyme-Linked Immunosorbent Assays (ELISAs):** To quantify the expression of inflammatory cytokines and growth factors in cell culture supernatants or tissue homogenates.

- Western Blotting: To analyze the expression levels of key proteins involved in relevant signaling pathways.
- Animal Models: Utilizing diabetic animal models (e.g., streptozotocin-induced diabetic rodents) to evaluate the in vivo efficacy of **7alpha-O-Ethylmorroniside** in ameliorating kidney damage.

Signaling Pathways and Experimental Workflows

While specific signaling pathways for **7alpha-O-Ethylmorroniside** have not yet been fully elucidated, based on the activity of related compounds, several pathways are of interest for future investigation. The following diagram illustrates a hypothetical experimental workflow for investigating the potential therapeutic effects of **7alpha-O-Ethylmorroniside** in the context of diabetic nephropathy.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. discovery.researcher.life [discovery.researcher.life]
- To cite this document: BenchChem. [7alpha-O-Ethylmorroniside: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15138913#7alpha-o-ethylmorroniside-chemical-structure-and-properties\]](https://www.benchchem.com/product/b15138913#7alpha-o-ethylmorroniside-chemical-structure-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com